

# An In-depth Technical Guide to 2-Amino-5-methylthiazole

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## Compound of Interest

Compound Name: 5-Methylaminothiazole

Cat. No.: B15146193

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A note on nomenclature: The term "**5-Methylaminothiazole**" is ambiguous and does not correspond to a commonly registered chemical substance with a dedicated CAS number. The most plausible interpretation for researchers and scientists is 2-Amino-5-methylthiazole, a significant heterocyclic building block in medicinal chemistry. This guide will focus on this well-documented compound.

IUPAC Name: 5-methyl-1,3-thiazol-2-amine<sup>[1]</sup> CAS Number: 7305-71-7<sup>[1]</sup>

This technical guide provides a comprehensive overview of 2-Amino-5-methylthiazole, including its chemical properties, synthesis protocols, and its role as a key intermediate in the synthesis of the non-steroidal anti-inflammatory drug (NSAID), Meloxicam.

## Physicochemical and Quantitative Data

The following table summarizes the key physicochemical properties of 2-Amino-5-methylthiazole.

Property	Value	Source
Molecular Formula	C4H6N2S	[1][2]
Molecular Weight	114.17 g/mol	[1][2]
Appearance	White to light yellow crystalline powder	[3][4]
Melting Point	93-98 °C	[4]
Solubility	Soluble in Methanol	[3]
pKa	5.42 ± 0.10 (Predicted)	[3]
InChI	InChI=1S/C4H6N2S/c1-3-2-6-4(5)7-3/h2H,1H3,(H2,5,6)	[1]
SMILES	CC1=CN=C(S1)N	[1]

## Experimental Protocols

Detailed methodologies for the synthesis of 2-Amino-5-methylthiazole and its subsequent use in the synthesis of Meloxicam are outlined below.

### Synthesis of 2-Amino-5-methylthiazole from 2-Chloropropionaldehyde and Thiourea

This method involves the cyclocondensation reaction of 2-chloropropionaldehyde with thiourea.

- Materials: 2-chloropropionaldehyde, thiourea, 25% sodium hydroxide aqueous solution.
- Procedure:
  - To an aqueous solution containing 2-chloropropionaldehyde, add thiourea in a molar ratio of approximately 1:1.[5]
  - Heat the reaction mixture to a temperature between 60-80°C and maintain for 3 hours with stirring.[5]
  - After the reaction is complete, cool the solution to room temperature.[5]

- Neutralize the reaction solution by the dropwise addition of a 25% sodium hydroxide aqueous solution. This will precipitate the crystals of 2-amino-5-methylthiazole.[5]
- The resulting crystals are then collected by filtration and can be vacuum dried.[5]
- Yield: This method has been reported to achieve a yield of up to 92.0% based on thiourea.[5]

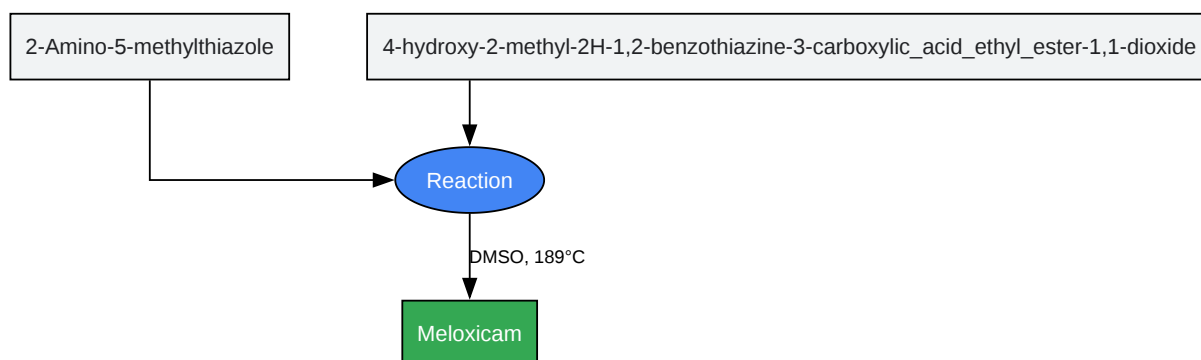
### Synthesis of Meloxicam from 2-Amino-5-methylthiazole

2-Amino-5-methylthiazole is a key intermediate in the industrial synthesis of Meloxicam.[6][7][8]

- Materials: 4-hydroxy-2-methyl-2H-1,2-benzothiazine-3-carboxylic acid ethyl ester-1,1-dioxide, 2-amino-5-methylthiazole, dimethyl sulfoxide (DMSO), ethanol, tetrahydrofuran (THF).
- Procedure:
  - In a reaction flask, combine 4-hydroxy-2-methyl-2H-1,2-benzothiazine-3-carboxylic acid ethyl ester-1,1-dioxide (1 mol) and 2-amino-5-methylthiazole (approximately 1.2 mol).[9]
  - Add dimethyl sulfoxide (DMSO) as a solvent and stir the mixture.[9]
  - Heat the reaction mixture to approximately 189°C. During the reaction, ethanol will be distilled off.[9]
  - After about 3 hours, cool the reaction solution and add ethanol to precipitate the crude product.[9]
  - Filter the cooled mixture to obtain the crude Meloxicam.[9]
  - The crude product can be recrystallized from tetrahydrofuran (THF) to yield high-purity Meloxicam.[9]
- Yield: This synthesis route can achieve a yield of around 90%.[9]

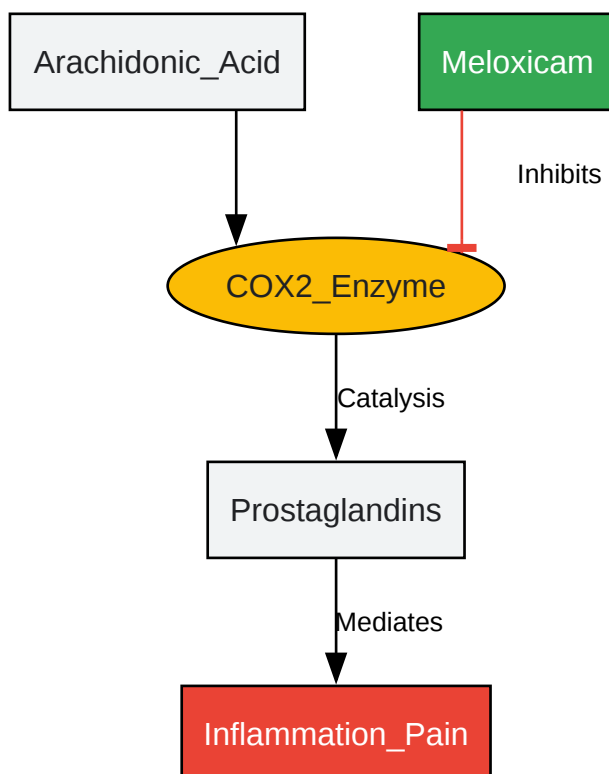
## Logical and Signaling Pathway Visualizations

The following diagrams illustrate the synthetic workflow from 2-Amino-5-methylthiazole to Meloxicam and the biological signaling pathway of Meloxicam's action.



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Caption: Synthetic workflow for Meloxicam production.



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Caption: Meloxicam's mechanism of action via COX-2 inhibition.

## Biological Activities and Applications

2-Amino-5-methylthiazole and its derivatives exhibit a wide range of biological activities, making them valuable scaffolds in drug discovery.

- **Antioxidant Activity:** Derivatives of 2-amino-5-methylthiazole have demonstrated significant radical scavenging potential.<sup>[10]</sup> For instance, certain Schiff base derivatives have shown notable scavenging effects against DPPH, hydroxyl, nitric oxide, and superoxide radicals.<sup>[10]</sup>
- **Antimicrobial and Antifungal Properties:** This class of compounds has been investigated for its antimicrobial and antifungal effects.<sup>[11]</sup>
- **Anti-inflammatory and Analgesic Potential:** As a precursor to Meloxicam, 2-amino-5-methylthiazole is integral to the production of a potent anti-inflammatory and analgesic drug.<sup>[12]</sup>
- **Broader Pharmacological Relevance:** The 2-aminothiazole core is present in a variety of therapeutic agents with activities including antiviral, antibacterial, anticancer, and anti-HIV effects.<sup>[12][13][14]</sup>

In addition to its role in pharmaceuticals, 2-Amino-5-methylthiazole is also used in other chemical applications, such as in the development of dye-sensitized solar cells.<sup>[15][16]</sup>

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## References

1. 2-Amino-5-methylthiazole | C<sub>4</sub>H<sub>6</sub>N<sub>2</sub>S | CID 351770 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. 2-Amino-5-methylthiazole synthesis - chemicalbook [chemicalbook.com]
3. 2-Amino-5-methylthiazole CAS#: 7305-71-7 [m.chemicalbook.com]

- 4. iconpharmachem.com [iconpharmachem.com]
- 5. WO2001023340A1 - Method for preparing 2-chloropropionaldehyde and use of the same - Google Patents [patents.google.com]
- 6. Meloxicam synthesis - chemicalbook [chemicalbook.com]
- 7. Improved synthesis of 2-amino-5-methylthiazole | Semantic Scholar [semanticscholar.org]
- 8. researchgate.net [researchgate.net]
- 9. CN102775401B - Synthesis method of meloxicam - Google Patents [patents.google.com]
- 10. Synthesis and Antioxidant Activity of 2-Amino-5-methylthiazol Derivatives Containing 1,3,4-Oxadiazole-2-thiol Moiety - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Page loading... [wap.guidechem.com]
- 12. Synthesis of Novel Aminothiazole Derivatives as Promising Antiviral, Antioxidant and Antibacterial Candidates - PMC [pmc.ncbi.nlm.nih.gov]
- 13. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
- 14. mdpi.com [mdpi.com]
- 15. Page loading... [guidechem.com]
- 16. 2-Amino-5-methylthiazole | 7305-71-7 [chemicalbook.com]
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